

Navigating the Safe Disposal of Fostemsavir Tris in a Laboratory Setting

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Compound of Interest

Compound Name: *Fostemsavir Tris*

Cat. No.: *B3030095*

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For researchers, scientists, and drug development professionals handling **Fostemsavir Tris**, a phosphonooxymethyl prodrug of the HIV-1 attachment inhibitor BMS-626529, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.[1] [2] Adherence to established disposal protocols minimizes risks associated with this compound, which is classified with specific health hazards. This guide provides essential, step-by-step procedures for the safe disposal of **Fostemsavir Tris**, aligned with safety data sheet (SDS) recommendations.

Hazard Identification and Safety Precautions

Fostemsavir Tris is identified as a substance that may cause an allergic skin reaction, is suspected of damaging fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure.[3] Therefore, strict adherence to safety protocols during handling and disposal is paramount.

Personal Protective Equipment (PPE) is mandatory when handling **Fostemsavir Tris**:

- **Gloves:** Wear protective gloves.
- **Clothing:** Wear protective clothing.
- **Eye Protection:** Use eye protection.
- **Face Protection:** Use face protection.[3]

In case of accidental exposure, the following first aid measures should be taken immediately:

- Skin Contact: Wash the affected area with plenty of soap and water. Contaminated clothing should be removed and washed before reuse.[\[3\]](#)
- Eye Contact: Flush eyes with plenty of water.
- Inhalation: Move to fresh air.

Quantitative Data Summary

Parameter	Value	Source
CAS Number	864953-39-9	[3]
Molecular Formula	C29H37N8O11P	[3]
Molecular Weight	704.62 g/mol	[3]
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	[4]

Step-by-Step Disposal Protocol for Fostemsavir Tris

The primary directive for the disposal of **Fostemsavir Tris** is to act in accordance with local, state, and federal regulations.[\[3\]](#) The following steps provide a general framework for laboratory personnel.

1. Waste Segregation and Collection:

- Solid Waste: Place any solid **Fostemsavir Tris** waste, such as contaminated personal protective equipment (gloves, lab coats), absorbent materials from spills, or empty vials, into a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **Fostemsavir Tris** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Unused Product: Unused **Fostemsavir Tris** should be disposed of as hazardous waste. Do not attempt to wash it down the drain or discard it in regular trash.

2. Container Management:

- Ensure all waste containers are in good condition and are compatible with **Fostemsavir Tris**.
- Keep waste containers securely closed except when adding waste.
- Label all containers clearly with "Hazardous Waste" and the specific contents, including "**Fostemsavir Tris**."

3. Spill Management:

- In the event of a spill, wear appropriate PPE.
- Absorb liquid spills with an inert material (e.g., vermiculite, dry sand) and place the absorbent material into a sealed, labeled hazardous waste container.
- For solid spills, carefully sweep or vacuum the material into a sealed, labeled hazardous waste container. Avoid creating dust.
- Clean the spill area with a suitable decontamination solution as recommended by your institution's EHS office.

4. Final Disposal:

- Store the sealed and labeled hazardous waste containers in a designated, secure area away from incompatible materials.
- Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor. They will ensure the waste is transported and disposed of in compliance with all relevant regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Fostemsavir Tris**.

Caption: Logical workflow for the safe disposal of **Fostemsavir Tris**.

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